

An In-Depth Technical Guide to the Health and Safety of Cyclopentanecarboxylic Acid

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Compound of Interest

Compound Name: Cyclopentanecarboxylic acid

Cat. No.: B140494

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclopentanecarboxylic acid (CPCA), also known as Cyclopentylcarboxylic acid, is a carbocyclic compound with the molecular formula $C_6H_{10}O_2$.^{[1][2]} It serves as a valuable building block in organic synthesis, particularly in the creation of diverse chemical structures for industrial and research purposes, including pharmaceuticals and agrochemicals.^{[2][3]} Its structure, featuring a five-membered carbon ring attached to a carboxylic acid group, provides unique chemical reactivity.^{[2][3]}

This guide provides comprehensive health and safety information for **Cyclopentanecarboxylic acid**, compiled for professionals in research and drug development. It outlines the substance's properties, hazards, and requisite safety protocols to ensure its safe handling, storage, and use in a laboratory setting. All quantitative data is summarized in tables for clarity, and key procedural workflows are visualized using diagrams.

Chemical Identification and Physical Properties

Accurate identification and understanding the physical properties of a substance are foundational to its safe handling.

Table 1: Chemical Identifiers for **Cyclopentanecarboxylic Acid**

Identifier	Value
CAS Number	3400-45-1[1][4]
EINECS Number	222-269-5[1]
Molecular Formula	C6H10O2[1][4]
Molecular Weight	114.14 g/mol [1][2]
Synonyms	Cyclopentylcarboxylic acid, Cyclopentanoic acid, Carboxycyclopentane[1][2][5]

| InChI Key| JBDSSBMEKXHSJF-UHFFFAOYSA-N[4] |

Table 2: Physical and Chemical Properties of **Cyclopentanecarboxylic Acid**

Property	Value
Appearance	Colorless to light yellow, clear liquid[1][2][5]
Odor	Odorless or faint, akin to acetic acid[3][6]
Physical State	Liquid at room temperature[2][6]
Melting Point	3 - 5 °C (lit.)[1][4]
Boiling Point	216 °C (lit.)[1][2][4]
Density	1.053 g/mL at 25 °C (lit.)[1][2][4]
Flash Point	93.4 °C / 200.1 °F (closed cup)[1][4]
Autoignition Temp.	465 °C / 869 °F[6]
Vapor Pressure	25 mmHg @ 118 °C[6]
Vapor Density	3.9[6]
Refractive Index	n _{20/D} 1.453 (lit.)[4]
Water Solubility	Moderately soluble / Very soluble[3][5][7]

| Solubility | Soluble in organic solvents like ethanol, ether, chloroform, and ethyl acetate.[3][7] |

Hazard Identification and GHS Classification

Cyclopentanecarboxylic acid is classified as an irritant. The primary hazards are to the skin, eyes, and respiratory system.[6][8]

Table 3: GHS Hazard Classification for **Cyclopentanecarboxylic Acid**

Classification	Hazard Statement	Precautionary Codes (Examples)	Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation[8]	P264, P280, P302+P352, P332+P317[8]		Warning[8]
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation[8]	P280, P305+P351+P338, P337+P313[8]		Warning[8]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation[6][8]	P261, P271, P304+P340, P319, P403+P233[8][9]		Warning[8]

| Flammable Liquids (Category 4) | H227: Combustible liquid[6] | P210, P370+P378[6] | None | Warning[6] |

Toxicological Profile

The available safety data sheets indicate a significant lack of quantitative toxicological data for **Cyclopentanecarboxylic acid** in the public domain.

Table 4: Summary of Toxicological Data

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available[1]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)[6][8]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)[6][8]
Respiratory or Skin Sensitisation	No data available[1]
Germ Cell Mutagenicity	No data available[1]
Carcinogenicity	No component of this product at levels $\geq 0.1\%$ is identified as a probable, possible or confirmed human carcinogen by IARC.[1]
Reproductive Toxicity	No data available[1]

| Aspiration Hazard | No data available[1] |

Note on Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Cyclopentanecarboxylic acid** are not available in the public domain safety documents reviewed. Toxicological studies are typically conducted following standardized OECD, EPA, or ISO guidelines. For drug development professionals, this data gap indicates the potential need for commissioning specific non-clinical toxicological studies to support regulatory submissions.

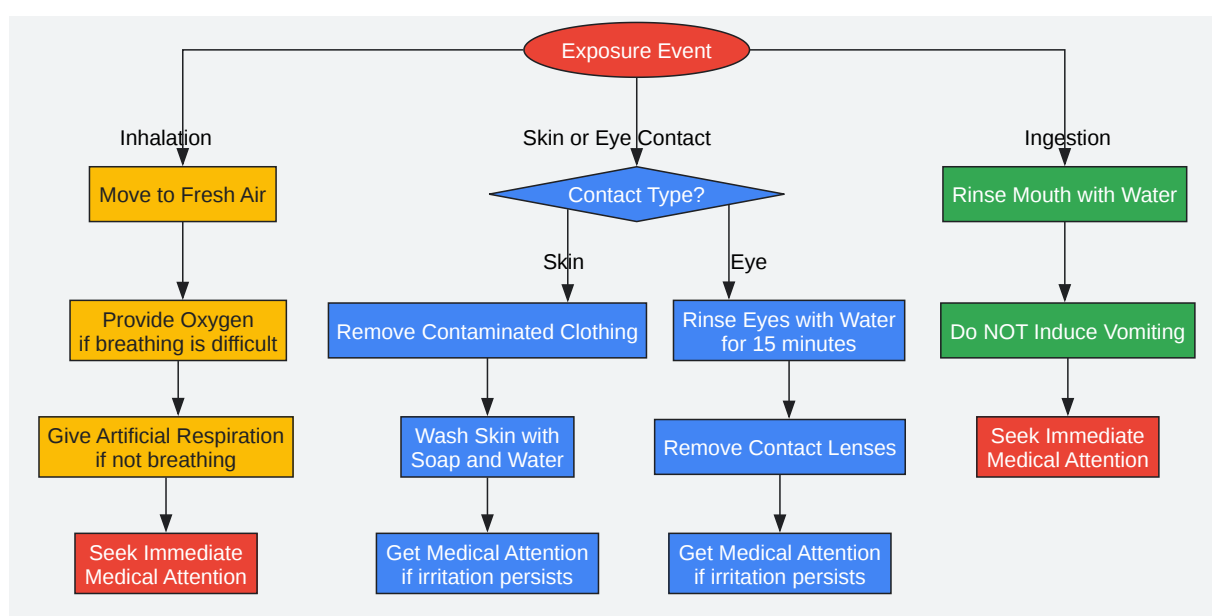
Emergency Procedures

Immediate and appropriate response during an emergency is critical to minimizing harm.

First-Aid Measures

- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6][9]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs or persists.[6]

- Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses, if present and easy to do. Continue rinsing.[6] If eye irritation persists, get medical advice/attention.[6]
- Ingestion: Do NOT induce vomiting.[10] Never give anything by mouth to an unconscious person.[1] Rinse mouth with water and seek immediate medical attention.[1][11]



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Caption: Emergency response workflow for different exposure routes.

Fire-Fighting Measures

Table 5: Fire-Fighting Guidance

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO2).[1][6]
Unsuitable Extinguishing Media	No information available.[6] A solid water stream may be inefficient.[12]
Specific Hazards	Combustible material.[6] Containers may explode when heated.[6] Hazardous decomposition products include carbon monoxide and carbon dioxide.[5][6]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[5][6]

| NFPA 704 Rating | Health: 2, Flammability: 1, Instability: 0[1] |

Safe Handling and Storage Protocol

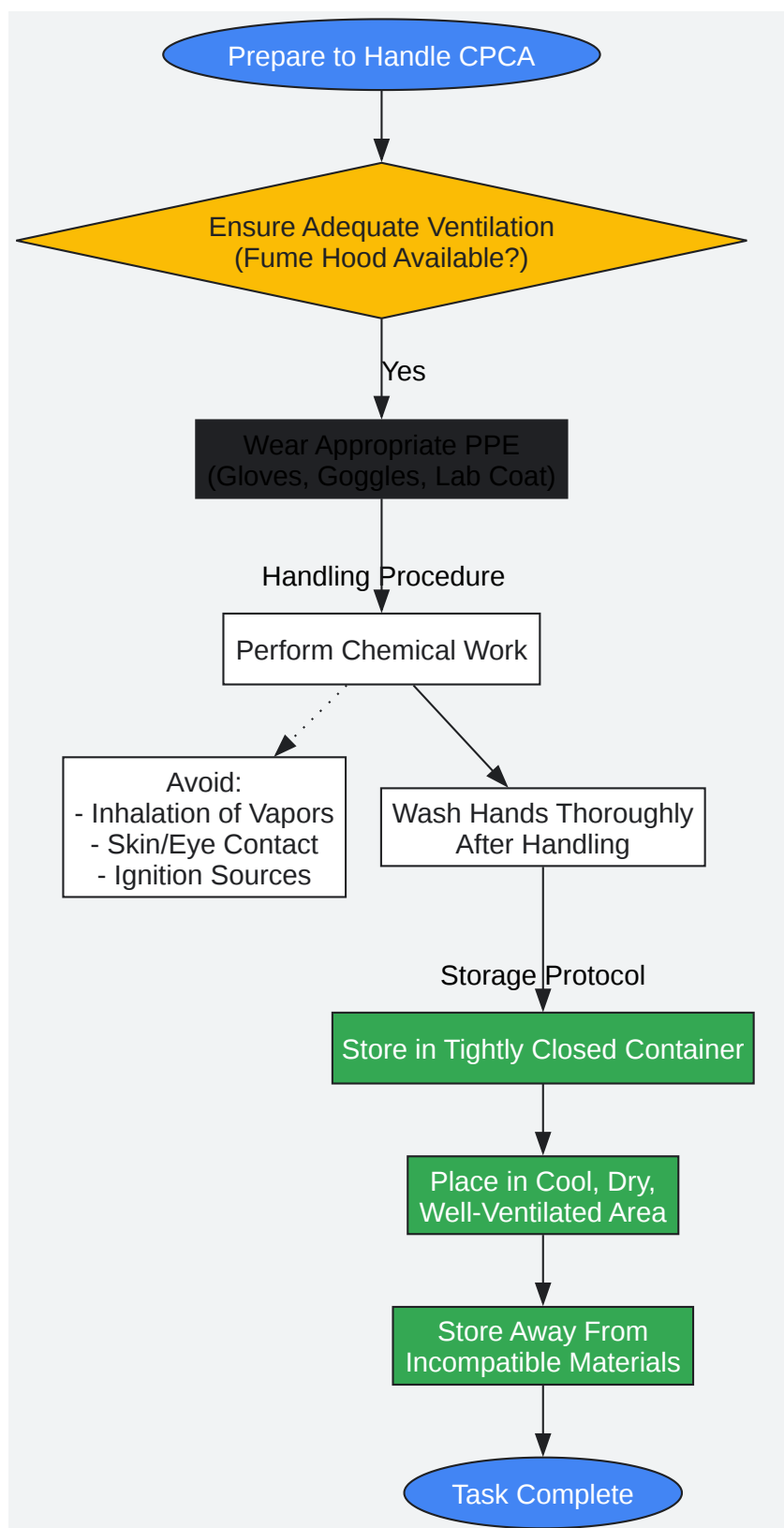
Adherence to proper handling and storage procedures is essential to prevent exposure and maintain chemical integrity.

Handling

- Handle in a well-ventilated area or under a chemical fume hood.[6][10]
- Avoid breathing vapors, mist, or gas.[1][6]
- Avoid contact with skin and eyes.[5]
- Wash hands thoroughly after handling.[6]
- Keep away from open flames, hot surfaces, and sources of ignition.[5][6]
- Use non-sparking tools and take precautionary measures against static discharges.[6][9]

Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[6\]](#)
- Store locked up.[\[1\]](#)[\[6\]](#)
- Store away from incompatible materials.[\[5\]](#)
- Storage class code: 10 - Combustible liquids.[\[4\]](#)



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Caption: Logical workflow for the safe handling and storage of CPCA.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are the primary methods for minimizing occupational exposure.

Engineering Controls

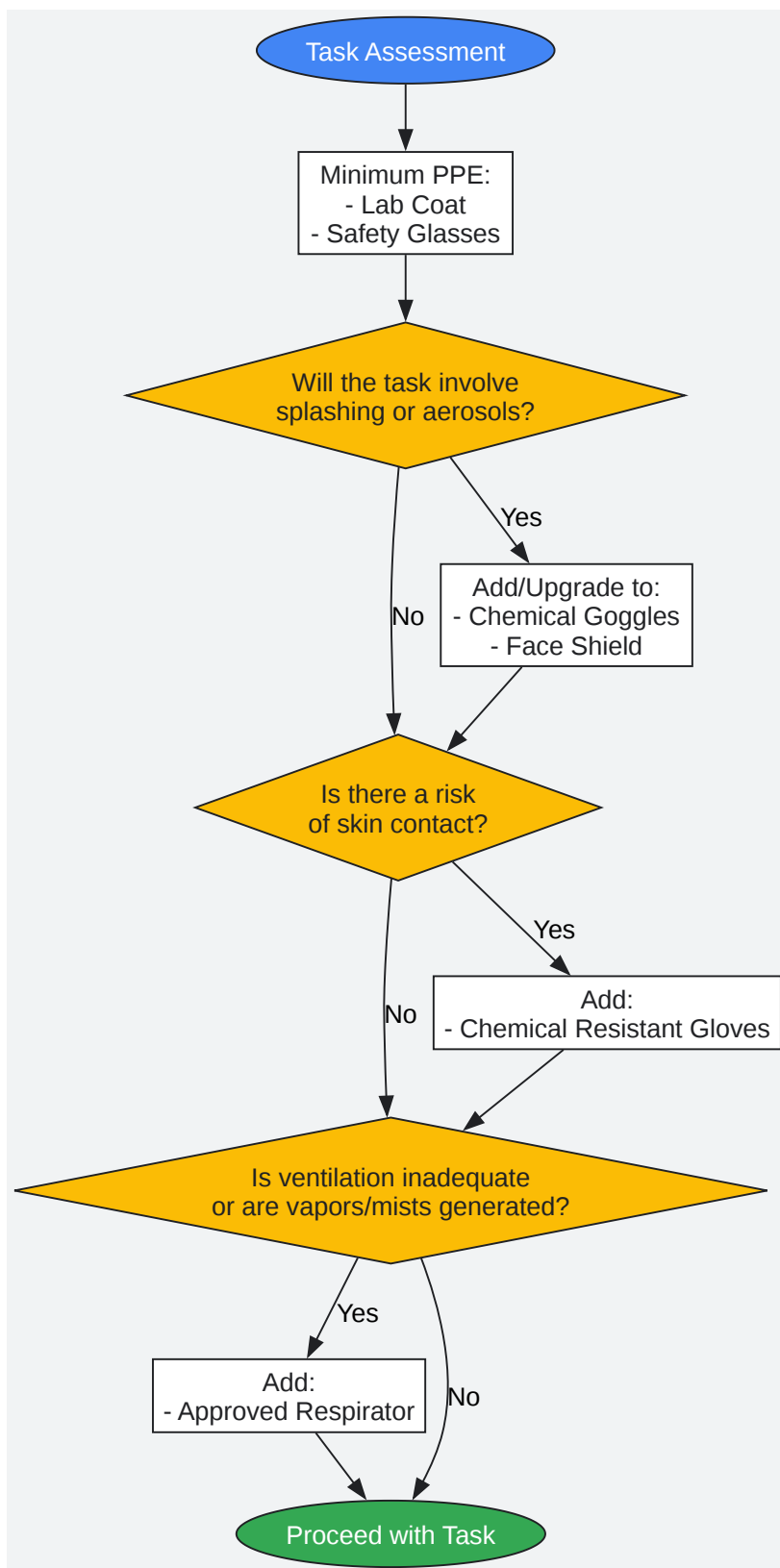
- Facilities should be equipped with an eyewash station and a safety shower close to the workstation.[\[6\]](#)[\[10\]](#)
- Use only outdoors or in a well-ventilated area, such as under a chemical fume hood, to keep airborne concentrations low.[\[6\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

Table 6: Personal Protective Equipment (PPE) Requirements

Protection	Specification
Eye/Face	Wear chemical safety goggles or a face shield. Equipment must be approved under government standards such as NIOSH (US) or EN 166 (EU). [1] [6]
Skin	Wear appropriate protective gloves (e.g., Camatril®, minimum layer thickness 0.4 mm, breakthrough time > 480 min) and impervious clothing or a lab coat to prevent skin exposure. [1] [6]

| Respiratory | Respiratory protection is not typically required under normal use conditions with adequate ventilation.[\[1\]](#)[\[6\]](#) If vapors or mists are generated and exposure limits may be exceeded, use a NIOSH/MSHA-approved respirator.[\[10\]](#) |



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Caption: Decision workflow for selecting appropriate PPE.

Stability and Reactivity

Understanding the chemical stability and reactivity is crucial for safe storage and handling.

Table 7: Stability and Reactivity Profile

Parameter	Description
Reactivity	No specific reactivity data available; however, it is stable under normal conditions. [1] [6]
Chemical Stability	Stable under recommended storage conditions. [5] [6]
Conditions to Avoid	Incompatible products, excess heat, open flames, hot surfaces, and sources of ignition. [5] [6]
Incompatible Materials	Strong oxidizing agents, strong bases. [5] [6]
Hazardous Decomposition Products	Carbon monoxide (CO) and Carbon dioxide (CO ₂) may be generated during combustion or thermal decomposition. [5] [6]

| Hazardous Polymerization | Will not occur.[\[6\]](#) |

Accidental Release Measures

- **Personal Precautions:** Remove all sources of ignition.[\[6\]](#) Ensure adequate ventilation.[\[9\]](#) Avoid breathing vapors and contact with the substance.[\[1\]](#) Wear appropriate personal protective equipment.[\[9\]](#)
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.[\[12\]](#)[\[13\]](#)
- **Containment and Cleanup:** Soak up the spill with an inert absorbent material (e.g., sand, silica gel, universal binder).[\[6\]](#) Collect the material into a suitable, closed container for disposal.[\[6\]](#)

Ecological Information

There is no data available regarding the ecological effects of **Cyclopentanecarboxylic acid**.^[1]
Discharge into the environment should be avoided.^[9]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.^[6] Do not mix with other waste. Uncleaned containers should be handled as the product itself.

Conclusion

Cyclopentanecarboxylic acid is a valuable research chemical that presents moderate hazards, primarily as a skin, eye, and respiratory irritant, and as a combustible liquid. The significant lack of public toxicological and ecological data necessitates a cautious approach. Professionals in research and drug development must mitigate risks by strictly adhering to the safety protocols outlined in this guide, including the consistent use of engineering controls and appropriate personal protective equipment. Proper handling, storage, and emergency preparedness are paramount to ensuring a safe laboratory environment.

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